

Essential Safety and Handling of Irbesartan in a Laboratory Setting

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Compound of Interest

Compound Name: *Irbesartan*

Cat. No.: *B000333*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Irbesartan**. The following procedural steps and data are designed to ensure safe operational use and proper disposal.

Hazard Summary

Irbesartan is an angiotensin II receptor blocker used in pharmaceutical products. While the finished tablet form presents minimal risk under normal handling, the active pharmaceutical ingredient (API) or dust from crushed or broken tablets carries potential health hazards. Key risks include:

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[1][2][3] It may also cause harm to breast-fed children.[1][2][3]
- Target Organ Damage: May cause damage to the kidneys through prolonged or repeated exposure if swallowed.[1][2]
- Irritation: May cause skin, eye, and respiratory irritation upon exposure to dust.[4]

It is imperative to obtain special instructions before use and to understand all safety precautions.[1][2]

Quantitative Exposure Limits

A key value for ensuring workplace safety is the Occupational Exposure Limit (OEL). This limit represents the maximum permissible concentration of a substance in the workplace air for a specific duration.

Parameter	Value	Source
Occupational Exposure Limit (OEL)	0.1 mg/m ³	Sanofi-aventis, 8-hour Time-Weighted Average (TWA)[1][2]

Personal Protective Equipment (PPE) Protocol

Selection of appropriate PPE is critical and depends on the form of **Irbesartan** being handled and the specific laboratory procedure.

1. Engineering Controls:

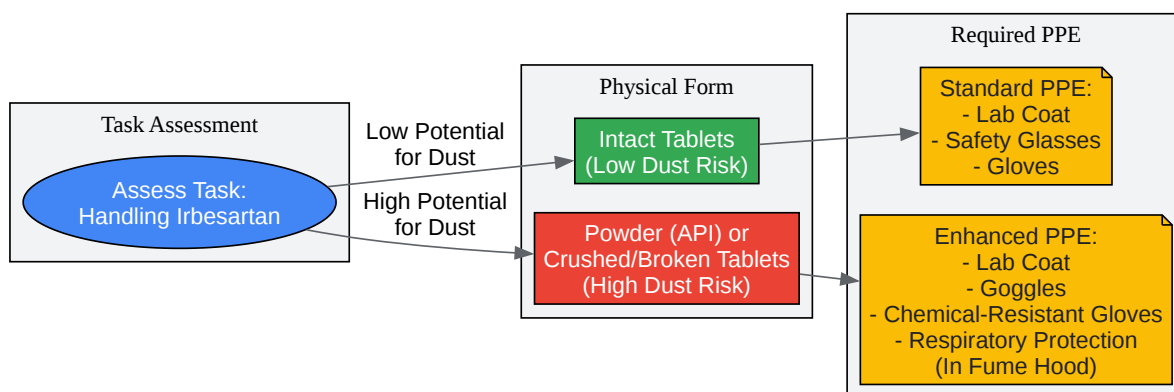
- Ventilation: Always handle **Irbesartan** in a well-ventilated area.[1][4] Use adequate general and local exhaust ventilation to keep airborne concentrations low.[4]
- Fume Hood: For operations that may generate dust or aerosols, such as weighing or preparing solutions from the API, use a chemical fume hood.[5]

2. Personal Protective Equipment:

- Eye and Face Protection:
 - Safety glasses with side shields or safety goggles are mandatory if there is a potential for dust exposure, such as when handling broken/crushed tablets or the pure API.[1][2][4][5]
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant protective gloves when handling the unfinished product, broken tablets, or the API.[1][2][5] Gloves should meet a standard such as BS EN 374:2003.[5] Always inspect gloves before use and wash hands thoroughly after handling. [4][5]
 - Body Protection: Wear suitable work clothes or a lab coat to prevent skin contact.[1][2][5]

- Respiratory Protection:
 - Normal Handling: For handling intact tablets, respiratory protection is generally not required.^{[1][2]}
 - Dust Exposure Risk: If a risk assessment indicates a potential for inhaling dust (e.g., during weighing, compounding, or cleaning up spills), an approved air-purifying respirator must be worn.^{[1][2][5][6]}

The following diagram outlines the decision-making process for selecting the appropriate level of PPE.



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Caption: Logical workflow for **Irbesartan** PPE selection.

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is essential for safety and compliance.

Handling and Storage Procedures

- Handling:

- Avoid contact with eyes, skin, and clothing.[4][5]
- Avoid breathing dust.[1][4] Minimize dust generation and accumulation.[4][6]
- Wash hands thoroughly after handling and before breaks.[1][4][5]
- Do not eat, drink, or smoke in handling areas.[1][4]
- Storage:
 - Store in a tightly-closed container in a cool, dry, well-ventilated area.[4]
 - The recommended storage temperature is typically 25°C (77°F), with excursions permitted to 15–30°C (59–86°F).[1][2][6]
 - Store locked up and away from incompatible materials such as strong oxidizing agents.[1][3]

Spill Response and Cleanup

In the event of a spill, follow these steps:

- Evacuate and Secure: Keep unnecessary personnel away from the spill area.[6]
- Don PPE: Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[2]
- Containment: Prevent the spill from entering drains or waterways.[1][2]
- Cleanup:
 - To minimize airborne dust, gently moisten the spilled powder with water before collection.[1][2]
 - Use a vacuum cleaner equipped with a HEPA filter or carefully sweep/scoop the material into a suitable container for disposal.[1][2][6]
- Decontaminate: Wash the spill area with plenty of water and absorb or retain the cleaning water for proper disposal.[1][2]

Disposal Plan

- Product Disposal: Dispose of **Irbesartan** waste in accordance with all applicable federal, state, and local environmental regulations.[1] Incineration at an approved facility is a recommended method.[6]
- Contaminated PPE: Contaminated clothing and disposable PPE should be placed in a sealed container and disposed of as chemical waste.
- Unused Medicine: For unused or expired tablets, the preferred disposal method is through a drug take-back program.[7] If a take-back program is not accessible, mix the medicine with an unpalatable substance (e.g., dirt, coffee grounds), place it in a sealed container, and discard it in household trash.[7] Never flush **Irbesartan** down the toilet.

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